

Application Note: Analytical Profiling of (3-Chloro-4-propan-2-yloxyphenyl)methanol

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Compound of Interest

Compound Name: (3-Chloro-4-propan-2-yloxyphenyl)methanol

CAS No.: 678181-75-4

Cat. No.: B3024699

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Quantification, Impurity Characterization, and Method Validation Protocols

Executive Summary & Molecule Profile

This guide details the analytical strategy for quantifying **(3-Chloro-4-propan-2-yloxyphenyl)methanol**, commonly referred to as 3-Chloro-4-isopropoxybenzyl alcohol. This molecule serves as a critical intermediate in the synthesis of N-substituted benzamides, CRTH2 antagonists, and agrochemicals.

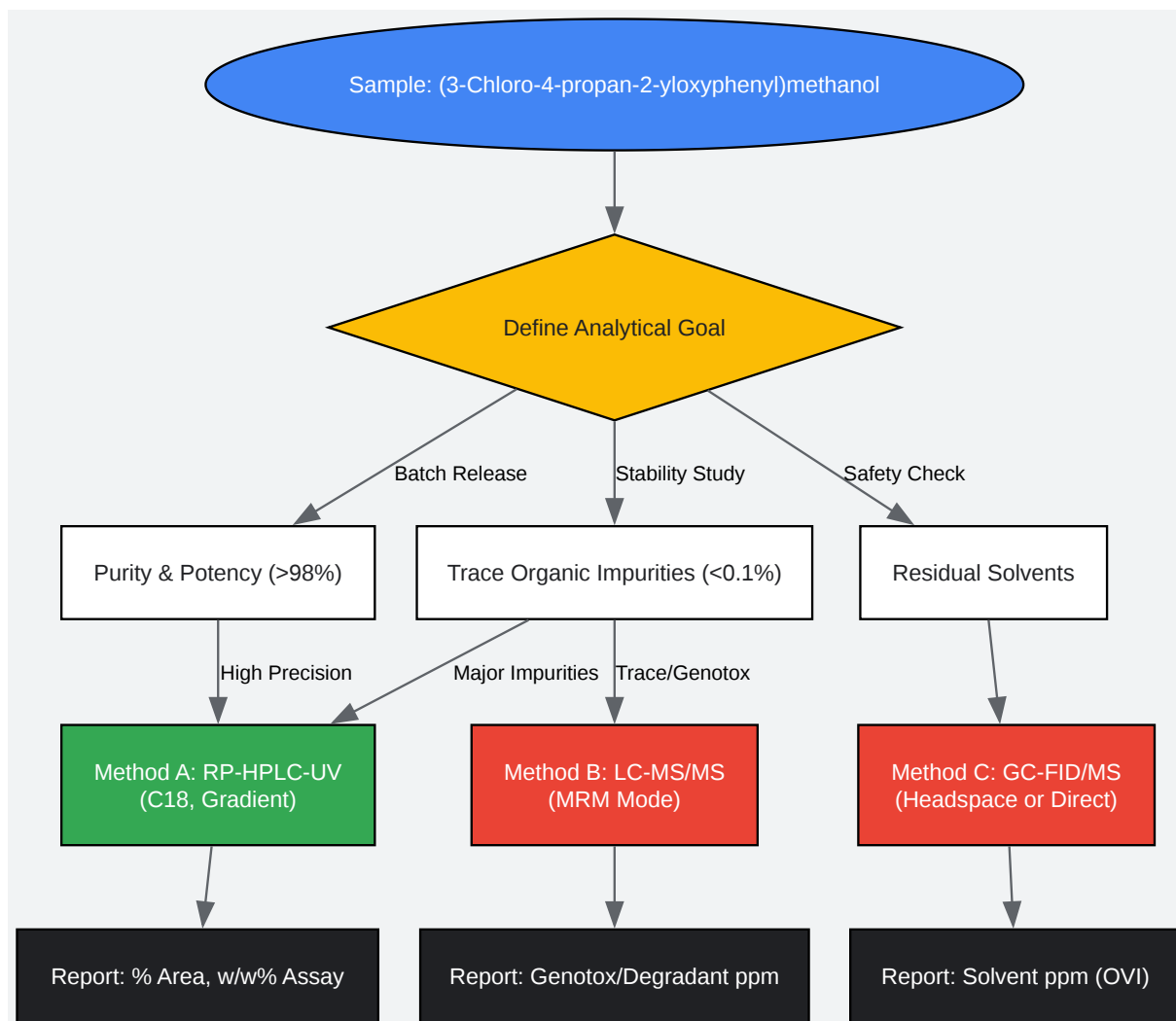
Accurate quantification is challenging due to the molecule's susceptibility to oxidation (forming the aldehyde) and potential for ether cleavage (forming the phenol). The protocols below prioritize specificity (separating the alcohol from its oxidative degradants) and robustness.

Physicochemical Profile

Property	Value (Estimated)	Analytical Implication
Structure	Chlorinated Phenyl Ring + Isopropyl Ether + Primary Alcohol	Moderate hydrophobicity; UV active.
LogP	~2.5 – 2.8	Retains well on C18 columns; elutes after polar impurities.
pKa	~13-14 (Alcohol), ~10 (Phenol impurity)	Molecule is neutral at acidic/neutral pH.
UV Max	~220 nm (Strong), ~275 nm (Characteristic)	Dual-wavelength detection recommended.
Solubility	Soluble in Methanol, ACN, DCM; Poor in Water	Diluent must contain >40% organic solvent.

Analytical Decision Matrix (Workflow)

The following decision tree illustrates the logic for selecting the appropriate analytical technique based on the data requirement (Assay vs. Trace Impurity vs. Residual Solvent).



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Figure 1: Analytical Strategy Map. Green indicates the primary method (HPLC-UV) suitable for 90% of routine needs.

Method A: RP-HPLC-UV (Purity & Assay)

This is the "Gold Standard" method for routine quality control. It uses a Reverse Phase (RP) mechanism to separate the target alcohol from its likely impurities: 3-Chloro-4-isopropoxybenzaldehyde (oxidation product) and 3-Chloro-4-hydroxybenzyl alcohol (hydrolysis product).

Chromatographic Conditions

- Instrument: HPLC with PDA/DAD detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 μ m) or equivalent.
 - Rationale: The "Plus" or end-capped silica reduces peak tailing caused by the hydroxyl group interacting with free silanols.
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).
 - Rationale: Acidic pH (~2.7) suppresses ionization of any potential acidic impurities (like benzoic acid derivatives), ensuring sharp peaks.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Injection Volume: 5-10 μ L.
- Detection:
 - Channel A: 225 nm (Quantification - Max absorbance).
 - Channel B: 275 nm (Identification/Purity check).

Gradient Program

Time (min)	% Mobile Phase B	Description
0.0	30	Initial Hold (Equilibration)
2.0	30	Isocratic hold to separate polar impurities
12.0	90	Linear ramp to elute target & non-polars
15.0	90	Wash column
15.1	30	Return to initial
20.0	30	Re-equilibration

Standard Preparation Protocol

- Stock Solution (1.0 mg/mL): Weigh 25 mg of reference standard into a 25 mL volumetric flask. Dissolve in 100% Acetonitrile.
- Working Standard (0.1 mg/mL): Transfer 1.0 mL of Stock to a 10 mL flask. Dilute to volume with 50:50 Water:Acetonitrile.
 - Critical Step: Do not use 100% water as diluent; the compound may precipitate or stick to glass.

Method B: LC-MS/MS (Trace Analysis)

Used when quantifying this molecule in biological matrices (PK studies) or screening for trace levels in final drug products.

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.
 - Note: Benzyl alcohols often lose water in the source. Look for the tropylium ion equivalent.

- Precursor Ion: m/z ~201.1 (Calculated for

) or ~183.1 (

).

- MRM Transitions (Indicative):

- 201.1

159.0 (Loss of isopropyl group).

- 201.1

141.0 (Loss of isopropyl + water).

Sample Preparation (Protein Precipitation)



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Figure 2: Bioanalytical Sample Preparation Workflow.

Method Validation (ICH Q2 Guidelines)

To ensure trustworthiness, the method must be validated. Key acceptance criteria:

System Suitability Testing (SST)

Run 5 replicate injections of the Working Standard before every batch.

- RSD of Area:

2.0%.

- Tailing Factor:

1.5.

- Theoretical Plates:

5000.

Linearity & Range

Prepare 5 concentrations ranging from 50% to 150% of the target concentration (e.g., 0.05 to 0.15 mg/mL).

- Acceptance:

.[1](#)]

Accuracy (Recovery)

Spike the analyte into a placebo matrix (if available) or solvent at 80%, 100%, and 120%.

- Acceptance: Mean recovery 98.0% – 102.0%.

Troubleshooting & Causality

Issue	Probable Cause	Corrective Action
Peak Splitting	Solvent mismatch	Ensure sample diluent matches initial mobile phase (e.g., 30-50% ACN).
Drifting Retention	pH fluctuation	Use buffered mobile phase (Formic acid or Phosphate buffer) instead of plain water.
Extra Peak @ RRT 1.1	Oxidation	The aldehyde form absorbs strongly at 254nm. Prepare samples fresh and protect from light.
Broad Peak	Column overload	Reduce injection volume to 2-5 µL.

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